

Commercial suppliers and availability of 5-Hydroxy dantrolene-d4

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Compound of Interest

Compound Name: 5-Hydroxy dantrolene-d4

Cat. No.: B12314570

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5-Hydroxy Dantrolene-d4: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of the commercial availability, technical specifications, and analytical applications of **5-Hydroxy dantrolene-d4**. This deuterated analog of dantrolene's primary metabolite serves as a critical internal standard for mass spectrometry-based quantitative analysis, ensuring accuracy and precision in pharmacokinetic and metabolic studies.

Commercial Availability and Specifications

A stable, isotope-labeled version of 5-hydroxy dantrolene, **5-Hydroxy dantrolene-d4** is available from several reputable suppliers. While specific offerings may vary, the following tables summarize key quantitative data from prominent commercial sources to facilitate comparison.

Table 1: Commercial Supplier Information for **5-Hydroxy Dantrolene-d4**

Supplier	Website	Contact Information
MedChemExpress	--INVALID-LINK--	--INVALID-LINK--
LGC Standards	--INVALID-LINK--	N/A
Santa Cruz Biotechnology	--INVALID-LINK--	N/A
Toronto Research Chemicals (TRC)	--INVALID-LINK--	N/A
Veeprho	--INVALID-LINK--	--INVALID-LINK--

Table 2: Technical Data for Commercially Available **5-Hydroxy Dantrolene-d4**

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Available Sizes
MedChemExpress	HY-132370S	1217225-15-4	C ₁₄ H ₆ D ₄ N ₄ O ₆	334.28	≥98%	N/A	1mg, 5mg
LGC Standards	TRC-H825177	1217225-15-4	C ₁₄ H ₆ D ₄ N ₄ O ₆	334.28	N/A	N/A	1mg, 10mg
Santa Cruz Biotechnology	sc-212423	1217225-15-4	C ₁₄ H ₆ D ₄ N ₄ O ₆	334.28	≥95%	N/A	1mg, 5mg
Toronto Research Chemicals	H825177	1217225-15-4	C ₁₄ H ₆ D ₄ N ₄ O ₆	334.28	N/A	N/A	1mg, 10mg, 25mg, 50mg
Veeprho	N/A	1217225-15-4	C ₁₄ H ₆ D ₄ N ₄ O ₆	334.28	N/A	N/A	Inquire for details

Note: "N/A" indicates that the information was not readily available on the supplier's public product page. It is recommended to contact the supplier directly for a certificate of analysis for detailed specifications.

Experimental Protocols: Bioanalytical Quantification

5-Hydroxy dantrolene-d4 is primarily utilized as an internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of dantrolene and its metabolites in biological matrices. The following is a representative protocol adapted from validated methods for dantrolene analysis in human plasma.^[1]

Sample Preparation: Protein Precipitation

- To 100 µL of plasma sample in a microcentrifuge tube, add 10 µL of the **5-Hydroxy dantrolene-d4** internal standard working solution (concentration to be optimized based on the expected analyte concentration).
- Add 300 µL of ice-cold acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 12,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 µm) is suitable.
 - Mobile Phase: A gradient elution with 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B) is commonly used.
 - Flow Rate: A typical flow rate is 0.3 mL/min.

- Injection Volume: 5-10 μL .
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive ion mode is generally effective for dantrolene and its metabolites.
 - Detection: Multiple Reaction Monitoring (MRM) is used for quantification. The precursor and product ion transitions for both the analyte (5-hydroxy dantrolene) and the internal standard (**5-Hydroxy dantrolene-d4**) must be optimized.

Table 3: Example MRM Transitions (to be optimized on the specific instrument)

Compound	Precursor Ion (m/z)	Product Ion (m/z)
5-Hydroxy dantrolene	[To be determined]	[To be determined]
5-Hydroxy dantrolene-d4	[To be determined + 4]	[To be determined]

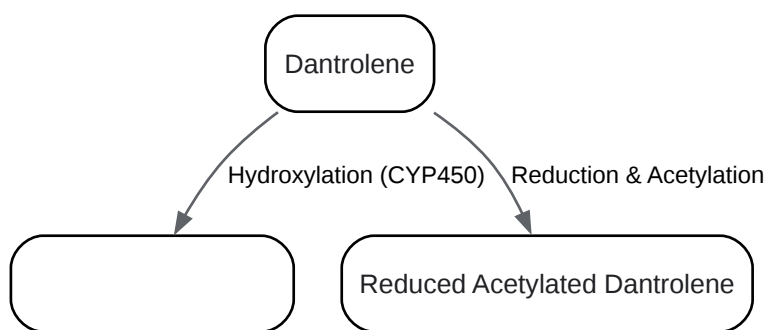
Data Analysis

The concentration of 5-hydroxy dantrolene in the samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a standard curve prepared with known concentrations of the non-labeled compound.

Visualizing Workflows and Pathways

Dantrolene Metabolism

Dantrolene is primarily metabolized in the liver to its active metabolite, 5-hydroxydantrolene, and a reduced, acetylated metabolite. The following diagram illustrates this metabolic pathway.

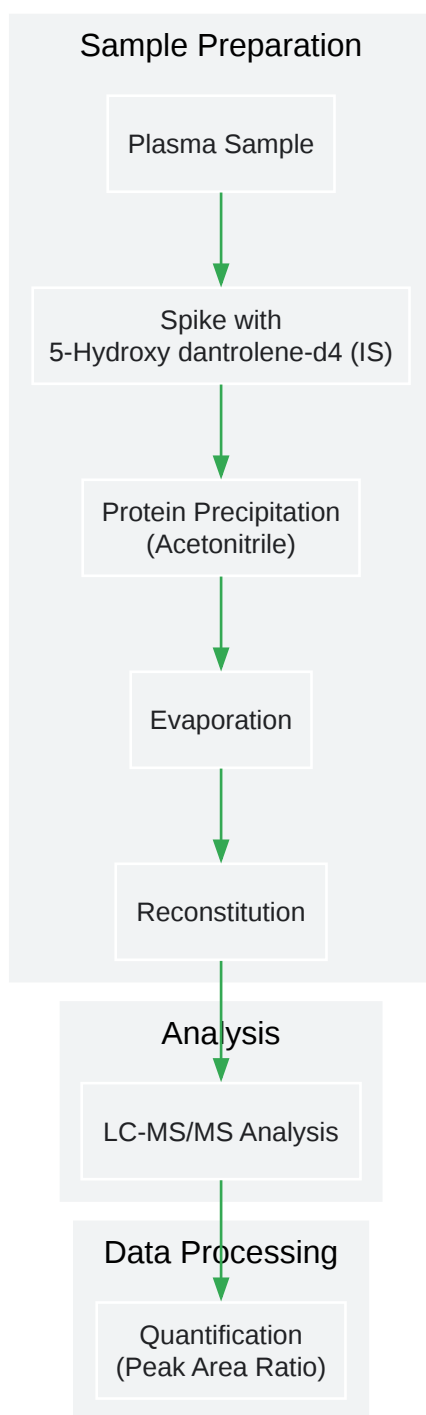


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Dantrolene Metabolic Pathway

Bioanalytical Workflow

The general workflow for the quantification of 5-hydroxy dantrolene in a biological sample using **5-Hydroxy dantrolene-d4** as an internal standard is depicted below.

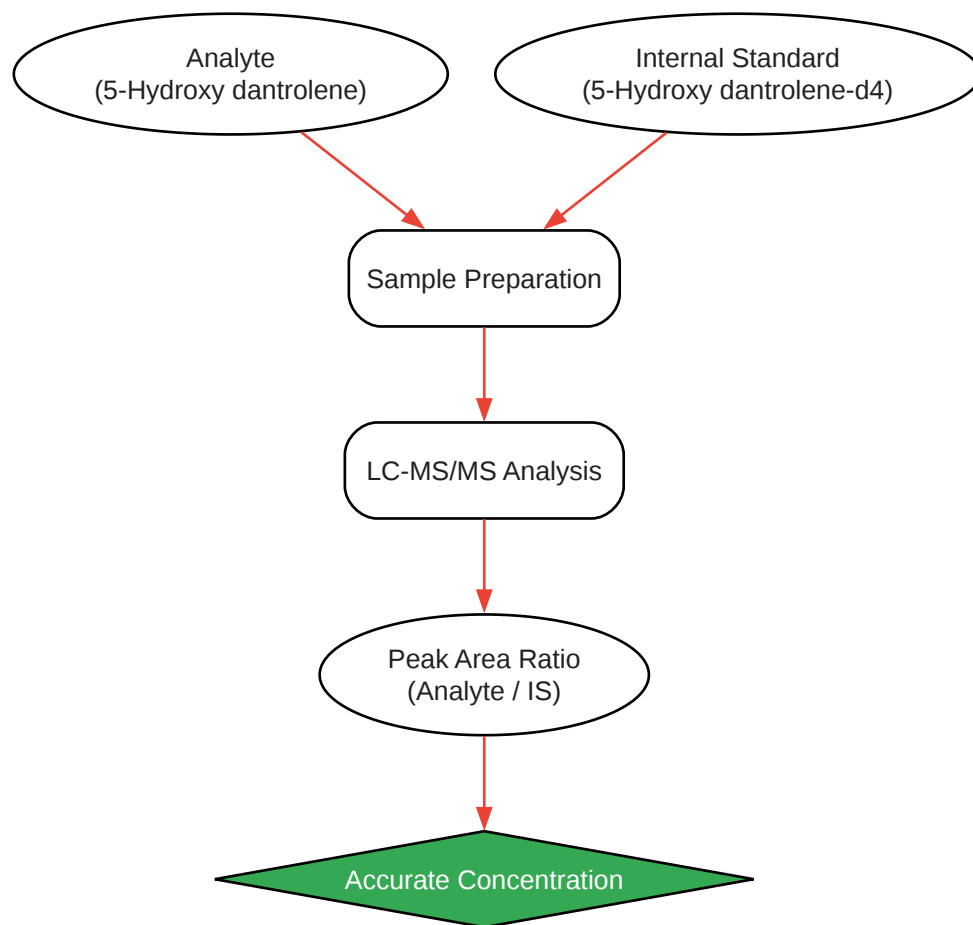


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LC-MS/MS Bioanalytical Workflow

Logical Relationship for Internal Standard Use

The core principle of using a deuterated internal standard is to correct for variations during sample processing and analysis. The diagram below illustrates this logical relationship.



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Internal Standard Correction Logic

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References

- 1. Simultaneous determination of dantrolene and paracetamol in human plasma by liquid chromatography tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]

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